

Unveiling the Potency of Dimethylandrostanolone: A Comparative Analysis of Published Findings

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Compound of Interest

Compound Name: Demalon

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A comprehensive analysis of published scientific literature on Dimethylandrostanolone, a potent synthetic anabolic-androgenic steroid (AAS) also known as Methasterone or Superdrol, has been compiled to provide researchers, scientists, and drug development professionals with a detailed comparison of its performance against other well-known anabolic agents. This guide synthesizes available data on its anabolic and androgenic effects, mechanism of action, and metabolic fate, offering a valuable resource for those engaged in steroid research and development.

Dimethylandrostanolone (chemical name: $2\alpha,17\alpha$ -dimethyl- 5α -androstan- 17β -ol-3-one) is a derivative of dihydrotestosterone (DHT).[1] Its chemical structure is notable for the addition of a methyl group at the C- 2α and C- 17α positions, which significantly enhances its oral bioavailability and anabolic activity.[2][3] First synthesized in 1956, it was later clandestinely marketed as a "designer steroid" and dietary supplement.[1]

Anabolic and Androgenic Activity

The hallmark of Dimethylandrostanolone lies in its remarkably high anabolic-to-androgenic ratio. Seminal research documented in Julius Vida's "Androgens and Anabolic Agents" established that Methasterone is approximately 400% as anabolic and 20% as androgenic as the reference steroid methyltestosterone, yielding an exceptionally high Q-ratio of 20.[1][4] This

indicates a strong propensity for promoting muscle growth with comparatively weaker masculinizing effects.

The anabolic and androgenic effects of steroids are traditionally determined using the Hershberger assay in castrated male rats. This assay measures the change in weight of the levator ani muscle (an indicator of anabolic activity) and the seminal vesicles or ventral prostate (indicators of androgenic activity) in response to the administration of the compound.

Below is a comparative table of the anabolic and androgenic ratios of Dimethylandrostanolone and other common anabolic steroids.

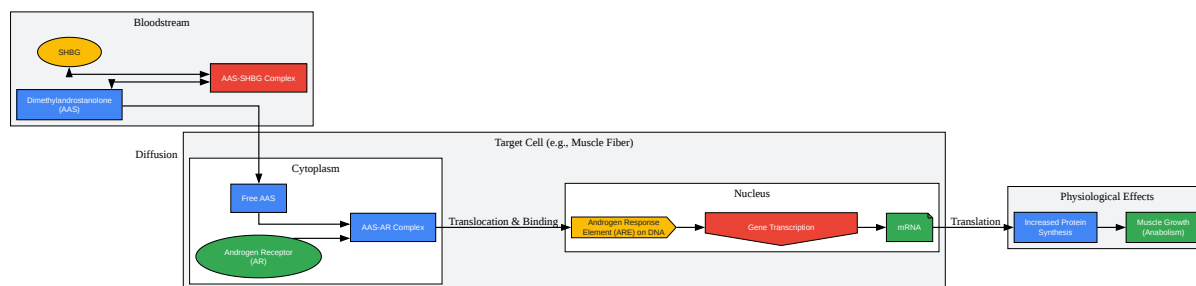
Compound	Anabolic Rating	Androgenic Rating	Anabolic:Androgenic Ratio (Q-ratio)
Dimethylandrostanolone (Methasterone)	400	20	20 ^[1]
Testosterone (Methyltestosterone as reference)	100	100	1
Dianabol (Methandrostenolone)	90-210	40-60	~3
Anadrol (Oxymetholone)	320	45	~7
Nandrolone	125	37	~3.4
Oxandrolone	322-630	24	13-26
Stanozolol	320	30	~10.7

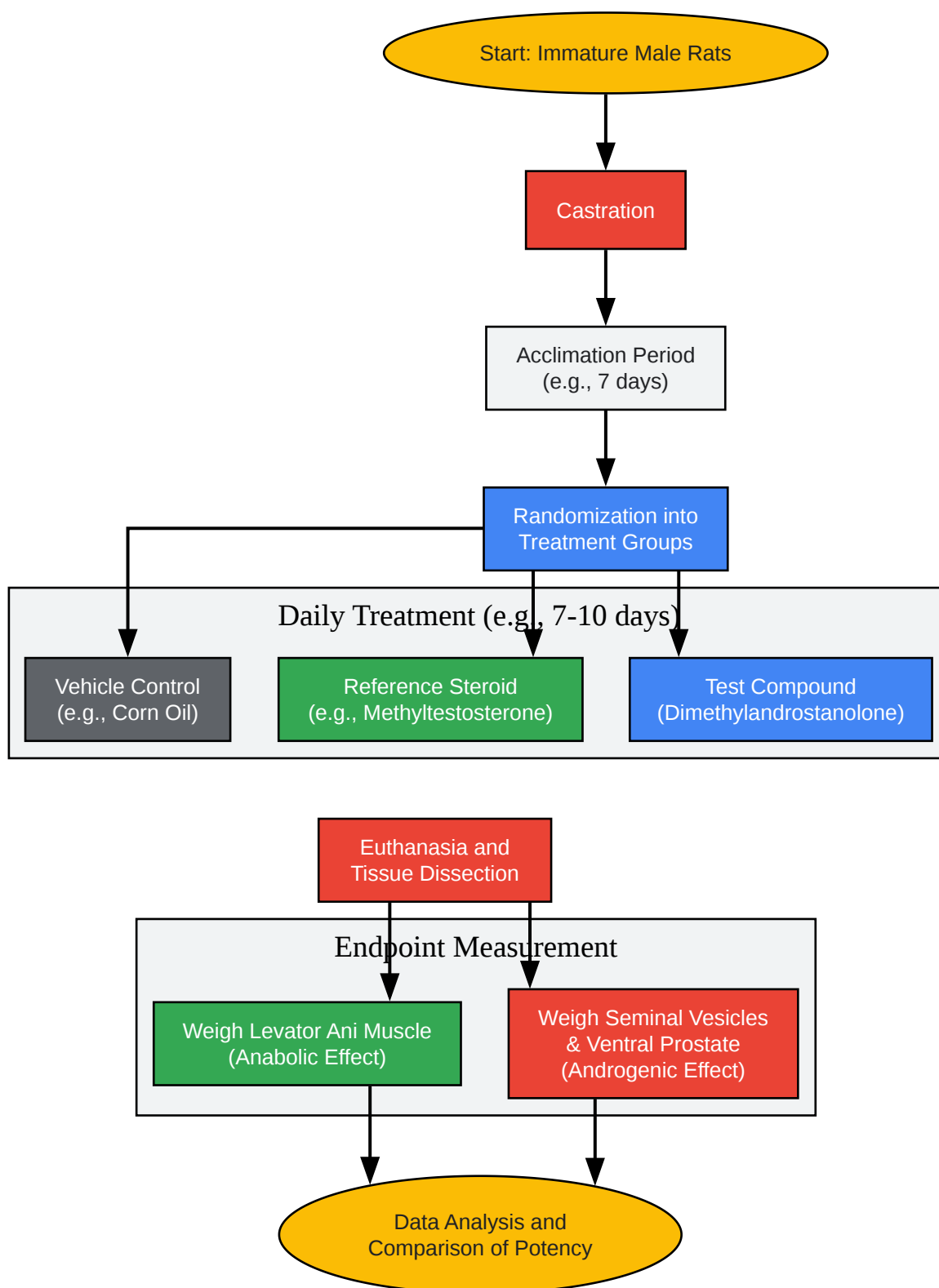
Note: The values presented are relative to methyltestosterone and are compiled from various sources. The exact values can vary depending on the specific bioassay and experimental conditions.

Mechanism of Action: Androgen Receptor Binding

Like other anabolic steroids, Dimethylandrostanolone exerts its effects primarily by binding to and activating the androgen receptor (AR) in target tissues such as skeletal muscle. This ligand-receptor complex then translocates to the nucleus, where it binds to specific DNA sequences known as androgen response elements (AREs), modulating the transcription of target genes involved in protein synthesis and muscle growth.

The following diagram illustrates the general signaling pathway of androgenic steroids.





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References

- 1. Methasterone - Wikipedia [en.wikipedia.org]
- 2. Methasterone: Functions and side effects_Chemicalbook [chemicalbook.com]
- 3. CAS 3381-88-2: Methasterone | CymitQuimica [cymitquimica.com]
- 4. Methasterone (Superdrol, methasteron, methylandrostanolone) | JuicedMuscle.com [juicedmuscle.com]
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